

Amiton Oxalate: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Amiton oxalate

Cat. No.: B1667125

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development settings. **Amiton oxalate** is a highly toxic substance and should only be handled by individuals fully trained in the safe handling of hazardous materials. This guide is a summary of available public information and is not a substitute for a comprehensive, site-specific safety assessment and adherence to all applicable regulations.

Introduction

Amiton oxalate is the oxalate salt of the organophosphate compound Amiton.

Organophosphates are a class of compounds known for their potent acetylcholinesterase inhibitory activity.^{[1][2]} While historically investigated for its potential as an insecticide, the high toxicity of Amiton and its salts to non-target species, including mammals, has limited its use.^[3] For researchers and professionals in drug development, understanding the significant hazards and requisite safety protocols for handling **Amiton oxalate** is of paramount importance to prevent accidental exposure and ensure a safe laboratory environment.

This guide provides an in-depth overview of the safety and handling precautions for **Amiton oxalate**, with a focus on its hazardous properties, personal protective equipment, emergency procedures, and proper storage and disposal.

Physicochemical and Toxicological Properties

A clear understanding of the physical, chemical, and toxicological properties of **Amiton oxalate** is fundamental to its safe handling.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **Amiton oxalate**.

Property	Value	Reference
Chemical Formula	C ₁₂ H ₂₆ NO ₇ PS	[1][2]
Molecular Weight	359.38 g/mol	[1]
Appearance	Crystals / Powder	[1][3]
Melting Point	98-99 °C (208-210 °F)	[1][2]
CAS Number	3734-97-2	[1][3]
Synonyms	Tetram monooxalate, Citram, O,O-Diethyl S-(2-diethylamino)ethyl phosphorothioate hydrogen oxalate	[1][2]

Toxicological Data

Amiton oxalate is a potent cholinesterase inhibitor with high acute toxicity.[1][2] Exposure can lead to rapid and severe organophosphate poisoning.[3] While qualitative data on its toxicity is extensive, specific quantitative LD50 values are not readily available in the public domain.

Endpoint	Route of Exposure	Species	Value	Reference
Acute Toxicity	Oral	Not Available	Highly Toxic	[3]
Acute Toxicity	Dermal	Not Available	Highly Toxic	[3]
Acute Toxicity	Inhalation	Not Available	Highly Toxic	[3]
Primary Hazard	Mechanism of Action	N/A	Cholinesterase Inhibitor	[1][2]

Symptoms of Acute Exposure: Immediate or shortly delayed effects of exposure can include headache, dizziness, blurred vision, pinpoint pupils, sweating, muscle spasms, nausea, vomiting, diarrhea, convulsions, coma, respiratory depression, and death.[1][3] Effects of exposure may be delayed for up to 12 hours.[1]

Chronic Exposure Effects: Repeated exposure may lead to neurological damage, causing numbness, weakness in the extremities, and personality changes such as depression and anxiety.[3]

Mechanism of Action: Cholinesterase Inhibition

Amiton oxalate acts by inhibiting the enzyme acetylcholinesterase (AChE). In a healthy nervous system, AChE is responsible for breaking down the neurotransmitter acetylcholine (ACh) in the synaptic cleft, which terminates the signal. By inhibiting AChE, **Amiton oxalate** causes an accumulation of ACh, leading to overstimulation of cholinergic receptors and the severe toxic effects observed.

Caption: Mechanism of Acetylcholinesterase Inhibition by **Amiton Oxalate**.

Experimental Protocols for Safety Evaluation

Detailed experimental protocols for the toxicological assessment of **Amiton oxalate** are not available in the public search results. However, the evaluation of a substance with such a toxic profile would typically follow internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

General Methodologies would include:

- Acute Oral Toxicity (OECD Test Guideline 420, 423, or 425): These studies involve the administration of the substance to animals (typically rodents) via oral gavage to determine the dose that causes mortality. The LD50 (median lethal dose) is then calculated.
- Acute Dermal Toxicity (OECD Test Guideline 402): The substance is applied to the skin of animals to assess its toxicity upon dermal contact.
- Acute Inhalation Toxicity (OECD Test Guideline 403): This involves exposing animals to the substance as a vapor, dust, or aerosol to determine its toxicity when inhaled.
- In Vitro Cholinesterase Inhibition: Assays using purified cholinesterase enzymes from various sources (e.g., human red blood cells) can be used to determine the concentration of the substance that causes 50% inhibition (IC50), providing a quantitative measure of its enzyme-inhibiting potency.

Safe Handling and Storage

Due to its high toxicity, strict protocols must be followed when handling and storing **Amiton oxalate**.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All handling of **Amiton oxalate** must occur in a certified chemical fume hood to prevent inhalation exposure.^[4]
- Personal Protective Equipment: A comprehensive PPE strategy is mandatory.
 - Gloves: Wear chemical-resistant gloves. Consult with the glove manufacturer for specific recommendations for organophosphates.
 - Lab Coat: A lab coat or chemical-resistant apron should be worn.
 - Eye Protection: Chemical splash goggles and a face shield are required when handling the solid or solutions.^[3]

- Respiratory Protection: If there is any risk of inhalation exposure outside of a fume hood, a NIOSH/MSHA-approved respirator appropriate for organophosphates must be used.[4]

Caption: Standard Procedures for Handling and Storing **Amiton Oxalate**.

Storage

Amiton oxalate should be stored in a tightly closed, clearly labeled container in a cool, dry, and well-ventilated area.[3] It must be stored away from incompatible materials, such as strong oxidizing agents and strong acids.[2] Sources of ignition, such as open flames, should be prohibited in the storage area.[3]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **Amiton oxalate**.

Spills

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[3]
- Isolate: Isolate the hazard area and deny entry.[2]
- Ventilate: Ensure the area is well-ventilated.
- PPE: Responders must wear appropriate PPE, including respiratory protection.
- Containment: Cover the spill with a non-combustible absorbent material such as dry lime, sand, or soda ash.[3]
- Collection: Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[3]
- Decontamination: Clean the spill area thoroughly with soap and water.[3]

Fire

Amiton oxalate may burn but does not ignite readily.[3]

- Extinguishing Media: Use dry chemical, CO₂, water spray, or foam extinguishers.[3]
- Hazards: Fires involving **Amiton oxalate** will produce poisonous gases, including oxides of sulfur, phosphorus, and nitrogen.[3] Containers may explode in the heat of a fire.[3]
- Firefighting Actions: Firefighters must wear full protective clothing and self-contained breathing apparatus (SCBA).[2] Use water spray to keep fire-exposed containers cool.[3]

First Aid and Exposure Response

All exposures require immediate medical attention. Effects may be delayed up to 12 hours.[1]

- Inhalation: Move the victim to fresh air immediately.[2] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[2]
- Skin Contact: Immediately remove all contaminated clothing.[3] Wash the affected skin area thoroughly with soap and water for at least 15 minutes.[2][3]
- Eye Contact: Immediately flush the eyes with large amounts of lukewarm water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][3]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. [4]

Caption: Emergency Response Workflow for **Amiton Oxalate** Incidents.

Disposal

Amiton oxalate and any materials contaminated with it must be disposed of as hazardous waste.[3] Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of it down the drain or in regular trash.

Conclusion

Amiton oxalate is a substance with significant health hazards that demand the utmost respect and caution. For professionals in research and drug development, a thorough understanding and strict implementation of the safety protocols outlined in this guide are essential for preventing exposure and ensuring a safe working environment. Always consult the most recent

Safety Data Sheet (SDS) and your institution's specific safety guidelines before working with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Amiton oxalate | C12H26NO7PS | CID 19525 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. abdurrahmanince.net [abdurrahmanince.net]
- 3. nj.gov [nj.gov]
- 4. Ammonium oxalate - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Amiton Oxalate: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667125#amiton-oxalate-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com